

# Chelex® 100: An In-Depth Technical Guide for Novice Researchers

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## Compound of Interest

Compound Name: CHELEX 100

Cat. No.: B1177728

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This guide provides a comprehensive overview of Chelex® 100 resin, a staple in molecular biology for rapid and efficient DNA extraction. Tailored for researchers, scientists, and drug development professionals new to this technique, this document details the core principles, experimental protocols, and expected outcomes when using Chelex® 100 for nucleic acid purification.

## Introduction to Chelex® 100

Chelex® 100 is a chelating ion exchange resin renowned for its application in DNA extraction from a wide array of biological samples.<sup>[1][2]</sup> Composed of styrene-divinylbenzene copolymers with paired iminodiacetate ions, this resin exhibits a high affinity for polyvalent metal ions, particularly divalent cations like magnesium ( $Mg^{2+}$ ).<sup>[2][3][4][5][6][7]</sup> This property is central to its function in protecting DNA from enzymatic degradation during extraction procedures.<sup>[2][8]</sup>

The Chelex® 100 method is valued for its simplicity, speed, and cost-effectiveness, offering a viable alternative to more complex and expensive commercial extraction kits.<sup>[1][9][10][11]</sup> It is particularly well-suited for preparing DNA templates for downstream applications such as Polymerase Chain Reaction (PCR).<sup>[9][10][11]</sup>

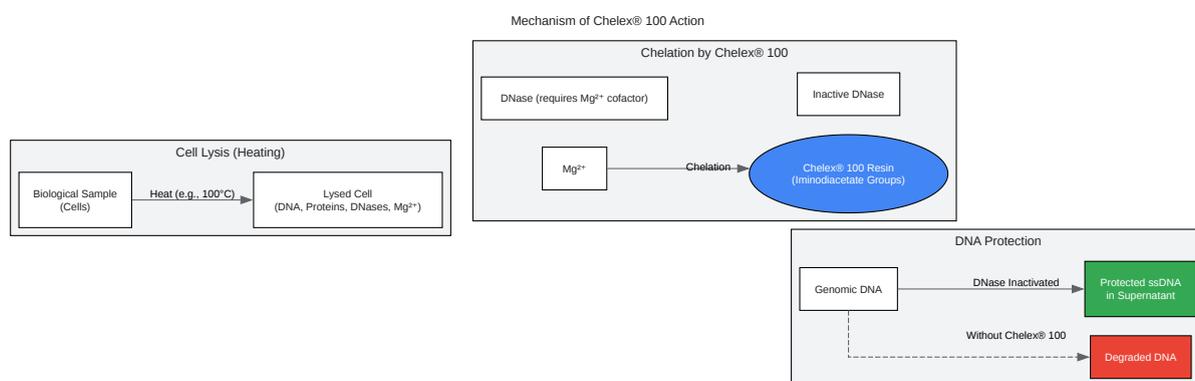
Table 1: Properties of Chelex® 100 Resin

Property	Description
Matrix	Styrene-divinylbenzene copolymer[3][12]
Functional Group	Paired iminodiacetate ions[3][4][5][12]
Ionic Form	Typically supplied in sodium form
Selectivity	High affinity for divalent and polyvalent metal ions over monovalent ions (approx. 5,000 to 1 for divalent over monovalent)[3][12]
Operating pH Range	4–14[3]
Grades Available	Analytical, Biotechnology, and Molecular Biology grades[3][4]

## Mechanism of Action

The primary role of Chelex® 100 in DNA extraction is to prevent DNA degradation by nucleases. Many nucleases, particularly DNases, require divalent metal ions like  $Mg^{2+}$  as cofactors for their enzymatic activity.[1][2][6] The iminodiacetate groups on the Chelex® 100 resin effectively chelate, or bind, these metal ions, thereby inactivating the nucleases and protecting the integrity of the DNA.[1][2][6][7]

The extraction process typically involves a heating step, which serves to lyse cells and denature proteins.[7] In the absence of a chelating agent, this heating step in a low ionic strength solution could promote DNA degradation by any remaining active nucleases.[11] Chelex® 100 mitigates this risk, ensuring that the released DNA remains intact. The resulting supernatant contains single-stranded DNA suitable for PCR.[2]



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**Caption:** Chelex® 100 sequesters metal ions, inactivating DNases and protecting DNA.

## Detailed Experimental Protocols

The following are generalized protocols for DNA extraction using Chelex® 100 from various common sample types. It is recommended to optimize these protocols based on specific sample characteristics and downstream application requirements.

### Preparation of 5% (w/v) Chelex® 100 Suspension

- Weigh 5 grams of Chelex® 100 resin.
- Add the resin to a sterile, nuclease-free bottle.
- Add 100 mL of sterile, nuclease-free water.

- Mix well before each use to ensure a uniform suspension. The resin settles quickly.[13][14]
- Store at 4°C.[13]

## DNA Extraction from Whole Blood

- Pipette 5-10  $\mu\text{L}$  of whole blood into a 1.5 mL microcentrifuge tube.
- Add 1 mL of sterile, nuclease-free water to lyse the red blood cells. Vortex briefly.
- Centrifuge at 12,000 x g for 2-3 minutes to pellet the white blood cells.
- Carefully aspirate and discard the supernatant (hemoglobin-containing).
- Add 200  $\mu\text{L}$  of the 5% Chelex® 100 suspension to the pellet.
- Vortex for 5-10 seconds.
- Incubate the tube at 56°C for 30 minutes.
- Vortex for 5-10 seconds.
- Incubate the tube in a boiling water bath or heat block at 100°C for 8 minutes.
- Vortex for 5-10 seconds.
- Centrifuge at 12,000 x g for 3 minutes to pellet the Chelex® resin and cellular debris.
- Carefully transfer the supernatant containing the DNA to a new, sterile tube. Avoid transferring any Chelex® beads. The supernatant can be used directly for PCR.

## DNA Extraction from Buccal Swabs

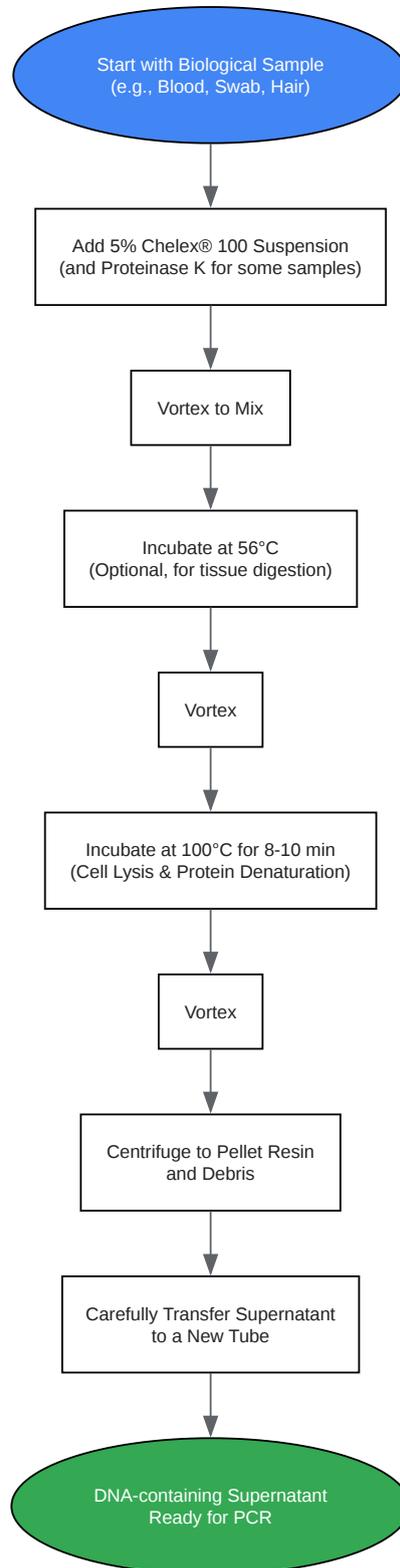
- Place the head of the buccal swab into a 1.5 mL microcentrifuge tube.
- Add 500  $\mu\text{L}$  of the 5% Chelex® 100 suspension.
- Vortex vigorously for 10-15 seconds.

- Incubate at 100°C for 8-10 minutes.
- Remove the swab, pressing it against the side of the tube to recover as much liquid as possible.
- Centrifuge the tube at 12,000 x g for 3 minutes.
- Transfer the supernatant to a new, sterile tube for use in PCR.

## DNA Extraction from Hair Follicles

- Cut 1-3 hair roots (the small bulb at the end of the hair) and place them in a 1.5 mL microcentrifuge tube.[\[13\]](#)
- Add 200 µL of 5% Chelex® 100 suspension and 2 µL of Proteinase K (10 mg/mL).
- Vortex for 5-10 seconds.
- Incubate at 56°C for 6-8 hours or overnight.
- Vortex for 5-10 seconds.
- Incubate at 100°C for 8 minutes to inactivate the Proteinase K.
- Vortex for 5-10 seconds.
- Centrifuge at 12,000 x g for 3 minutes.
- Carefully transfer the supernatant to a new, sterile tube.

## General Chelex® 100 DNA Extraction Workflow



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**Caption:** A generalized workflow for DNA extraction using the Chelex® 100 method.

## Data Presentation: DNA Yield and Purity

The yield and quality of DNA extracted using Chelex® 100 can vary depending on the sample type and starting material quantity. The resulting DNA is single-stranded and in a crude lysate, making traditional spectrophotometric purity assessment (A260/A280) less reliable.

Quantification is best performed using methods like qPCR.

Table 2: Comparative DNA Yields from Various Extraction Methods

Sample Type	Chelex® 100 Yield (ng/µL)	Column-Based Kit Yield (ng/µL)	Reference
Dried Blood Spots	16.1	1.64 (QIAamp)	[15]
Dried Blood Spots	~24.5 (boiling method)	~14.7 (column-based)	[15]
Semen	Higher than AutoMate Express™	Lower than Chelex® 100	[16]
Saliva	Higher than AutoMate Express™	Lower than Chelex® 100	[16]
Blood	Lower than AutoMate Express™	Higher than Chelex® 100	[16]

Note: Yields are highly variable and the above data is for comparative purposes. Absolute yields can be found in the cited literature.

A study comparing Chelex® 100 with a commercial kit (QIAamp® DNA Blood Mini Kit) for DNA extraction from dried blood spots found that the Chelex® method yielded significantly more DNA.[17] Specifically, the control Chelex® protocol had an absolute efficiency of 54%, compared to 9% for the QIAamp® kit.[17] Another study also reported that the Chelex® boiling method yielded significantly higher DNA concentrations from dried blood spots compared to several column-based kits.[15] For forensic samples, Chelex® 100 has been shown to be as efficient or more efficient than traditional phenol-chloroform extraction for semen and small bloodstains.[9][10][11]

## Advantages and Disadvantages

Table 3: Advantages and Disadvantages of the Chelex® 100 Method

Advantages	Disadvantages
Rapid and Simple: Fewer steps compared to traditional methods.[9][10][11]	Crude Lysate: Contains PCR inhibitors if not performed carefully.[18]
Cost-Effective: Significantly cheaper than commercial kits.[1][13]	Single-Stranded DNA: The resulting DNA is denatured, which may not be suitable for all downstream applications (though ideal for PCR).[18]
No Organic Solvents: Avoids the use of hazardous materials like phenol and chloroform.[9][10]	Resin Inhibition: Chelex® beads themselves are potent PCR inhibitors and must be avoided during supernatant transfer.[18]
Reduced Contamination Risk: Fewer tube transfers minimize the risk of cross-contamination.[18]	Not Ideal for Degraded Samples: The harsh heating step may further degrade already compromised DNA.[18]
High DNA Yield: Often provides higher yields for certain sample types compared to other methods.[15][16][17]	Storage Concerns: The unbuffered DNA suspension may be less stable over long-term storage with multiple freeze-thaw cycles.[2][18]

## Conclusion

The Chelex® 100 DNA extraction method is a powerful, efficient, and economical tool for molecular biology research. Its simple workflow and effectiveness with a variety of sample types make it an invaluable technique, especially for PCR-based analyses. By understanding the underlying mechanism and adhering to the outlined protocols, even beginners can successfully isolate high-quality DNA for their research endeavors. Careful attention to preventing resin carryover is critical for obtaining reliable downstream results.

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## References

- 1. Chelex 100 Resin for DNA and RNA Sample Preparation | Bio-Rad [bio-rad.com]
- 2. Chelex 100 - Wikipedia [en.wikipedia.org]
- 3. bio-rad.com [bio-rad.com]
- 4. bio-rad.com [bio-rad.com]
- 5. Chelex 100 Molecular Biology Grade Resin | Bio-Rad [bio-rad.com]
- 6. bio-rad.com [bio-rad.com]
- 7. Archived | DNA Extraction and Quantitation for Forensic Analysts | Chelex® 100 Extraction Process | National Institute of Justice [nij.ojp.gov]
- 8. bitesizebio.com [bitesizebio.com]
- 9. Chelex 100 as a medium for simple extraction of DNA for PCR-based typing from forensic material - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. usmai-fsu.primo.exlibrisgroup.com [usmai-fsu.primo.exlibrisgroup.com]
- 11. tandfonline.com [tandfonline.com]
- 12. bio-rad.com [bio-rad.com]
- 13. researchgate.net [researchgate.net]
- 14. DNA Extraction: Chelex — The Open Lab Book v1.0 [theolb.readthedocs.io]
- 15. Comparison and Optimization of DNA Extraction Methods for Human DNA from Dried Blood Spot Samples - PMC [pmc.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. academic.oup.com [academic.oup.com]
- 18. Archived | DNA Extraction and Quantitation for Forensic Analysts | Advantages and Disadvantages | National Institute of Justice [nij.ojp.gov]
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